

An In-depth Technical Guide on Proxan-sodium (Sodium Isopropyl Xanthate)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Proxan

Cat. No.: B089752

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Disclaimer: The scientific and technical information available for **Proxan**-sodium, also known as Sodium Isopropyl Xanthate (SIPX), primarily details its application as an industrial chemical rather than a therapeutic agent. The following guide summarizes the existing knowledge on its chemical properties, industrial mechanisms, and toxicological profile. Information regarding a specific pharmacological mechanism of action relevant to drug development professionals is not available in the public scientific literature.

Introduction and Chemical Identity

Proxan-sodium, chemically identified as Sodium O-isopropyl dithiocarbonate or Sodium Isopropyl Xanthate (SIPX), is a synthetic organosulfur compound.[1][2] Its primary applications are in mineral processing, agriculture, and chemical manufacturing.[3][4][5][6] It appears as a light-yellow crystalline solid that is soluble in water.[3][4][6]

Chemical Details:

- IUPAC Name: Sodium O-propan-2-yl carbonodithioate[7]
- CAS Number: 140-93-2[3][7]
- Molecular Formula: $C_4H_7NaOS_2$ [1][2][3]
- Molecular Weight: 158.22 g/mol [1][5]

Industrial Mechanism of Action

The primary and well-documented mechanism of action for **Proxan**-sodium is in the froth flotation of sulfide minerals.[2][4][6] In this process, it acts as a "collector." When added to a slurry of ore, the polar xanthate head of the molecule selectively binds to the surface of sulfide mineral particles (such as those of copper and lead), making their surfaces hydrophobic.[2][3][4] These now water-repellent particles attach to air bubbles and float to the surface, where they can be collected in a concentrate. This mechanism is based on a chemical reaction between the xanthate and metal ions on the mineral surface.[3]

Biological Activity and Toxicological Profile

Proxan-sodium is not developed as a therapeutic drug, and its biological effects are primarily characterized in the context of toxicology. The compound is classified as an acute toxin and can cause skin irritation.[3] It is known to disrupt general biological and cellular processes, but specific molecular targets for a pharmacological effect have not been identified.[3] In agriculture, it has been used as an herbicide and pesticide, suggesting a broad, non-specific mechanism of toxicity to target organisms.[4][5][6]

The compound readily decomposes in the presence of moisture or in acidic conditions to form carbon disulphide (CS_2), a volatile and toxic gas.[2][8] Therefore, the toxicological effects of carbon disulphide are relevant when assessing the overall profile of **Proxan**-sodium.[8]

A summary of the available quantitative data on the toxicity of **Proxan**-sodium and related xanthates is presented below.

Chemical	Test Organism	Exposure Route	Metric	Value	Reference
Sodium Isopropyl Xanthate	Rat	Oral	LD ₅₀	1250 mg/kg bw	[9]
Sodium Isopropyl Xanthate	Rainbow Trout	Water	LC ₅₀ (96 hr)	2 - 13 ppm	[10]
Sodium Isopropyl Xanthate	Soil Microbes	N/A	EC ₅₀	50 mg/L (inhibition of denitrification)	[8]
Carbon Disulphide (Decomposition Product)	Activated Sludge	Water	EC ₅₀	13 mg/L (inhibition of oxygen consumption)	[8]
Potassium Isopropyl Xanthate	Rat	Oral	LD ₅₀	1700 mg/kg bw	[9]
Potassium Isopropyl Xanthate	Mouse	Oral	LD ₅₀	583 mg/kg bw	[9]

LD₅₀ (Median Lethal Dose): The dose required to kill half the members of a tested population.

LC₅₀ (Median Lethal Concentration): The concentration in water that is lethal to 50% of a test population.

EC₅₀ (Median Effective Concentration): The concentration that causes a defined effect in 50% of a test population.

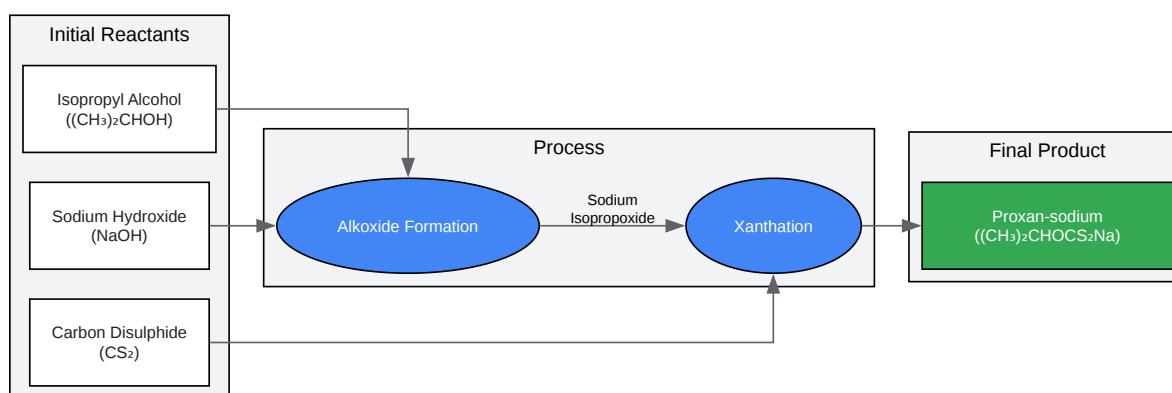
Synthesis Protocol and Workflow

The industrial synthesis of **Proxan**-sodium is a process known as xanthation.[2]

Experimental Protocol: Synthesis of Sodium Isopropyl Xanthate

- **Reactant Preparation:** An alkoxide is formed by reacting isopropyl alcohol (isopropanol) with a strong base, typically sodium hydroxide.
- **Xanthation Reaction:** The resulting sodium isopropoxide is then treated with carbon disulphide. The nucleophilic alkoxide attacks the electrophilic carbon of the carbon disulphide.
- **Product Formation:** This reaction yields the final product, Sodium Isopropyl Xanthate.
- **Purification:** The technical-grade product is typically 90-95% pure and may be further purified if required.[2]

The overall reaction is as follows: $(\text{CH}_3)_2\text{CHOH} + \text{NaOH} + \text{CS}_2 \rightarrow (\text{CH}_3)_2\text{CHOCS}_2\text{Na} + \text{H}_2\text{O}$



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Caption: Workflow for the synthesis of **Proxan**-sodium (SIPX).

Conclusion

While "**Proxan**-sodium" or Sodium Isopropyl Xanthate is a well-characterized compound, its role is firmly established in industrial chemistry rather than pharmacology. The available

scientific literature does not contain information on a specific mechanism of action related to drug development, such as interactions with receptors, enzymes, or signaling pathways in mammalian systems. The biological effects noted are of a toxicological nature, likely stemming from broad cellular disruption or decomposition into carbon disulphide. Therefore, for an audience of researchers and drug development professionals, **Proxan**-sodium serves as an example of an industrial chemical with significant biological toxicity but without a known therapeutic mechanism of action.

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